

A Comprehensive Technical Guide to the Spectroscopic Characterization of Trinonyl Phosphate

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Compound of Interest

Compound Name: Trinonyl phosphate

CAS No.: 13018-37-6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of the spectroscopic data (NMR, IR, MS) of **trinonyl phosphate**. As a Senior Application Scientist, this document is structured to offer not just data, but a foundational understanding of the principles and experimental considerations for the comprehensive analysis of this long-chain trialkyl phosphate.

Introduction to Trinonyl Phosphate and its Spectroscopic Analysis

Trinonyl phosphate is an organic compound, specifically a triester of phosphoric acid and nonanol. Its long alkyl chains impart significant lipophilicity, making it a subject of interest in various industrial applications, including as a plasticizer, flame retardant, and lubricant. A thorough understanding of its molecular structure is paramount for quality control, reaction monitoring, and toxicological studies. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable

tools for elucidating the structure and purity of **trinonyl phosphate**. This guide will delve into the expected spectroscopic signatures of **trinonyl phosphate** and provide practical, field-tested protocols for their acquisition and interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for probing the chemical environment of atomic nuclei. For **trinonyl phosphate**, ^1H , ^{13}C , and ^{31}P NMR are particularly informative.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **trinonyl phosphate** is expected to be dominated by signals from the three equivalent nonyl chains. The chemical shifts are influenced by the electronegativity of the adjacent oxygen atom.

Table 1: Predicted ^1H NMR Data for **Trinonyl Phosphate** in CDCl_3

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
O-CH ₂ -	4.0 - 4.2	Multiplet	~ 6-7
O-CH ₂ -CH ₂ -	1.6 - 1.8	Multiplet	~ 7-8
-(CH ₂) ₆ -	1.2 - 1.4	Broad Multiplet	-
-CH ₃	0.8 - 0.9	Triplet	~ 7

- **Expertise & Experience:** The protons on the carbon adjacent to the phosphate oxygen (O-CH₂) are the most deshielded due to the inductive effect of the oxygen, hence their downfield chemical shift. The signals for the central methylene groups of the long nonyl chains will overlap, resulting in a broad multiplet.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will similarly show signals corresponding to the carbon atoms of the nonyl chains.

Table 2: Predicted ^{13}C NMR Data for **Trinonyl Phosphate** in CDCl_3

Carbon	Predicted Chemical Shift (δ , ppm)
CH ₃	~ 14
-(CH ₂) _n - (bulk)	~ 22-32
-CH ₂ -CH ₂ -O-	~ 30-32
-CH ₂ -CH ₂ -O-	~ 67-69

- Trustworthiness: The carbon directly attached to the oxygen of the phosphate group (-CH₂-CH₂-O-) will be the most downfield signal due to the strong deshielding effect. The chemical shifts of the other carbons in the alkyl chain are similar to those in long-chain alkanes.[\[1\]](#)

Predicted ³¹P NMR Spectrum

³¹P NMR is a highly specific technique for phosphorus-containing compounds.[\[2\]](#)

- Expected Chemical Shift: For trialkyl phosphates, the ³¹P chemical shift typically appears in the range of 0 to -5 ppm relative to 85% H₃PO₄.[\[3\]](#)[\[4\]](#) For **trinonyl phosphate**, a single peak is expected in this region. The precise chemical shift can be influenced by the solvent and temperature.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ¹H, ¹³C, and ³¹P NMR spectra of **trinonyl phosphate**.

Materials:

- **Trinonyl phosphate** sample
- Deuterated chloroform (CDCl₃)
- 5 mm NMR tubes
- Pipettes
- Vortex mixer

Instrumentation:

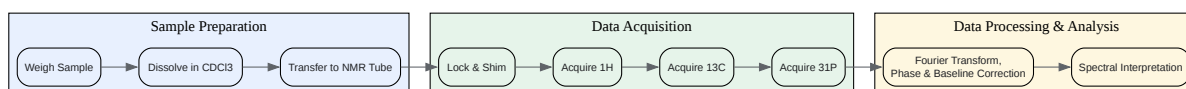
- NMR spectrometer (e.g., 400 MHz or higher) equipped with probes for ^1H , ^{13}C , and ^{31}P detection.

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **trinonyl phosphate** into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of CDCl_3 .
 - Gently vortex the vial to ensure complete dissolution. Due to the viscous nature of **trinonyl phosphate**, gentle heating or sonication may be required to achieve a homogeneous solution.[\[5\]](#)
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity. For viscous samples, careful shimming is crucial for obtaining sharp signals.[\[6\]](#)
- ^1H NMR Acquisition:
 - Set the spectral width to cover the expected range of proton signals (e.g., 0 to 10 ppm).
 - Use a standard pulse sequence (e.g., 'zg30').
 - Set the number of scans (e.g., 16-64) to achieve an adequate signal-to-noise ratio.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:

- Switch the probe to the ^{13}C channel.
 - Set the spectral width to cover the expected range (e.g., 0 to 150 ppm).
 - Use a proton-decoupled pulse sequence (e.g., 'zgpg30') to simplify the spectrum and enhance sensitivity.
 - A larger number of scans will be required compared to ^1H NMR (e.g., 1024 or more) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.[7]
- ^{31}P NMR Acquisition:
 - Tune the probe to the ^{31}P frequency.
 - Set the spectral width to a suitable range for phosphates (e.g., 20 to -20 ppm).
 - Use a proton-decoupled pulse sequence.
 - Acquire a sufficient number of scans (e.g., 64-256).
 - Reference the spectrum to an external standard of 85% H_3PO_4 . [3][8]

Diagram 1: NMR Workflow for **Trinonyl Phosphate**



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Caption: Workflow for NMR analysis of **trinonyl phosphate**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectrum

The IR spectrum of **trinonyl phosphate** will be characterized by strong absorptions corresponding to the P=O and P-O-C bonds, as well as C-H bonds of the alkyl chains.

Table 3: Predicted IR Absorption Bands for **Trinonyl Phosphate**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretch (alkyl)	2850 - 2960	Strong
P=O stretch	1250 - 1280	Very Strong
P-O-C stretch	1020 - 1050	Strong

- **Authoritative Grounding:** The P=O stretching vibration in trialkyl phosphates is typically a very strong and sharp band, making it a key diagnostic peak. The P-O-C stretching vibrations also give rise to strong absorptions.^[9] The exact positions of these bands can be influenced by the molecular environment.

Experimental Protocol for IR Spectroscopy

Objective: To obtain a high-quality IR spectrum of **trinonyl phosphate**.

Method 1: Attenuated Total Reflectance (ATR)-FTIR

This is often the preferred method for viscous liquids due to its simplicity and minimal sample preparation.^[10]

Instrumentation:

- FTIR spectrometer with an ATR accessory (e.g., with a diamond or zinc selenide crystal).

Procedure:

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal.

- **Sample Application:** Place a small drop of **trinonyl phosphate** directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16-32 scans are sufficient.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Method 2: Liquid Transmission Cell

This method is suitable for quantitative analysis where a fixed path length is required.[\[11\]](#)

Materials:

- Demountable or fixed path length liquid cell with salt plates (e.g., NaCl or KBr).
- Pipette.

Procedure:

- **Cell Assembly:** Assemble the liquid cell according to the manufacturer's instructions. For viscous liquids, a demountable cell is often easier to use.[\[12\]](#)
- **Sample Introduction:** Introduce the **trinonyl phosphate** sample into the cell using a pipette, ensuring no air bubbles are trapped.
- **Spectrum Acquisition:** Place the cell in the spectrometer's sample holder and acquire the spectrum.
- **Cleaning:** Disassemble the cell and thoroughly clean the salt plates with an appropriate solvent.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Mass Spectrum

The mass spectrum of **trinonyl phosphate** is expected to show a molecular ion peak (M^+) and characteristic fragment ions resulting from the loss of the nonyl chains.

- **Molecular Weight:** The molecular weight of **trinonyl phosphate** ($C_{27}H_{57}O_4P$) is 476.7 g/mol . The molecular ion peak $[M]^+$ or the protonated molecule $[M+H]^+$ should be observable depending on the ionization technique.
- **Fragmentation Pattern:** The primary fragmentation pathway for trialkyl phosphates involves the stepwise cleavage of the alkyl chains.^{[13][14]} This occurs through a McLafferty-type rearrangement involving the transfer of a hydrogen atom to the phosphate oxygen and elimination of an alkene (nonene in this case).

Expected Fragment Ions:

- Loss of one nonyl group (as nonene, C_9H_{18} , 126 Da) leading to a fragment at m/z 350.
- Loss of two nonyl groups leading to a fragment at m/z 224.
- Protonated phosphoric acid, $H_4PO_4^+$, at m/z 99.

Experimental Protocol for GC-MS Analysis

Gas chromatography coupled with mass spectrometry (GC-MS) is a suitable technique for the analysis of volatile and thermally stable compounds like trialkyl phosphates.^{[15][16]}

Instrumentation:

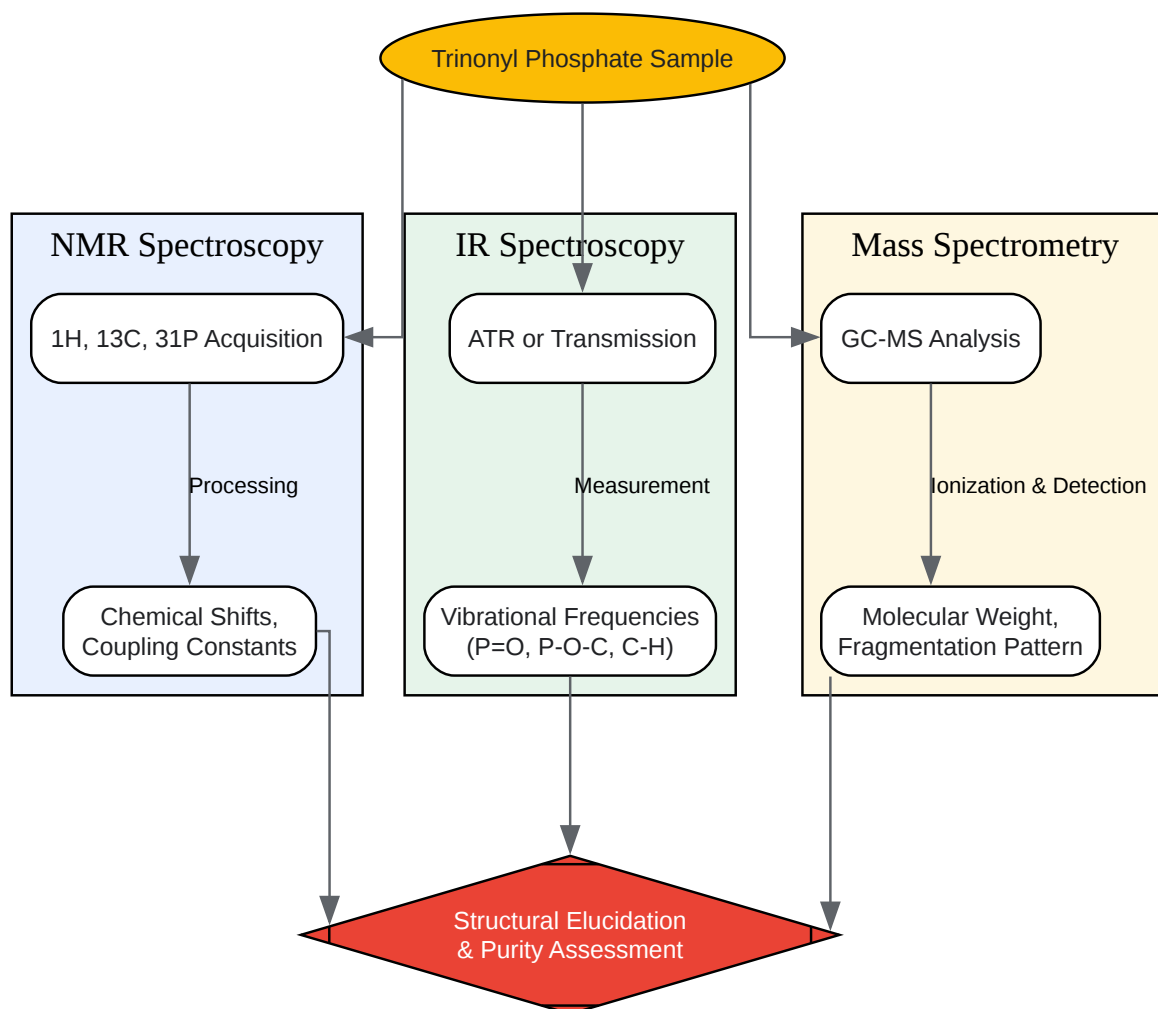
- Gas chromatograph with a mass selective detector (GC-MS).
- Appropriate GC column (e.g., a nonpolar or medium-polarity column like a DB-5ms).

Procedure:

- **Sample Preparation:**
 - Prepare a dilute solution of **trinonyl phosphate** in a suitable solvent (e.g., ethyl acetate or hexane) at a concentration of approximately 10-100 ppm.

- GC Method:
 - Injector Temperature: 250-280 °C.
 - Oven Temperature Program: Start at a lower temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 280-300 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 50 to 500.
 - Source and Transfer Line Temperatures: 230 °C and 280 °C, respectively.
- Data Analysis:
 - Identify the peak corresponding to **trinonyl phosphate** in the total ion chromatogram.
 - Analyze the mass spectrum of this peak to identify the molecular ion and characteristic fragment ions.

Diagram 2: Spectroscopic Characterization Workflow



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Caption: Integrated workflow for the spectroscopic characterization of **trinonyl phosphate**.

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